

Application Notes and Protocols for Barium-140 as an Environmental Tracer

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Compound of Interest

Compound Name: Barium-140

Cat. No.: B1234999

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Barium-140** (^{140}Ba) as a radioactive tracer in environmental studies. This document includes detailed methodologies for key experiments, a summary of relevant quantitative data, and safety protocols.

Introduction to Barium-140 as an Environmental Tracer

Barium-140 is a radioactive isotope of barium with a half-life of 12.75 days.[1] It is a fission product of uranium-238 and can be found in the environment following nuclear events.[2] Its relatively short half-life and its decay characteristics make it a useful tracer for studying various environmental processes over short to medium timescales.

Applications in Environmental Studies:

- **Tracing Soil and Sediment Movement:** ^{140}Ba can be used to track the movement of soil particles due to erosion and to study sedimentation rates in aquatic environments.[3]
- **Water Pathway and Flow Analysis:** As a tracer in water, ^{140}Ba can help delineate groundwater and surface water flow paths, determine flow rates, and identify mixing zones.

- **Atmospheric Transport Studies:** The release and subsequent detection of ^{140}Ba can be used to model the transport and deposition of atmospheric pollutants.
- **Monitoring of Nuclear Events:** The presence and concentration of ^{140}Ba in environmental samples can be a key indicator of a recent nuclear fission event. The ratio of Lanthanum-140 (^{140}La) to ^{140}Ba is used to estimate the time since the event.[\[4\]](#)

Properties of Barium-140

A summary of the key physical and radioactive properties of **Barium-140** is presented in the table below.

Property	Value
Half-life	12.751 days
Decay Mode	Beta (β^-)
Decay Product	Lanthanum-140 (^{140}La)
Beta Decay Energy	1.047 MeV
Isotopic Mass	139.910607 u

Source:[\[1\]](#)

Experimental Protocols

The following are generalized protocols for using **Barium-140** as an environmental tracer. These should be adapted based on specific experimental conditions, environmental matrices, and research questions.

Protocol for Tracing Soil Erosion

This protocol outlines a method for using ^{140}Ba to quantify soil erosion in a controlled plot.

Materials:

- **Barium-140** solution (e.g., BaCl_2 in dilute HCl)

- Spray applicator
- Soil sampling equipment (corers, shovels)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses, dosimeter
- Radiation survey meter
- Gamma spectrometer for sample analysis

Procedure:

- Site Selection and Preparation:
 - Define the experimental plot(s) and a control plot.
 - Install erosion barriers at the downslope end of the plots to collect runoff and eroded sediment.
- Tracer Application:
 - Under controlled and safe conditions, evenly apply a known activity of the ^{140}Ba solution to the surface of the experimental plot(s). Avoid application to the control plot.
 - Use a spray applicator to ensure uniform distribution.
 - Record the initial total activity applied to each plot.
- Sample Collection:
 - Collect soil core samples from the plot immediately after application to determine the initial distribution of ^{140}Ba in the soil profile.
 - After a rainfall event or a set period, collect all eroded sediment and runoff from the collection barriers.
 - Collect soil core samples from the plot again to measure the remaining ^{140}Ba and its vertical distribution.

- Sample Preparation and Analysis:
 - Homogenize the collected sediment and measure the total volume of runoff.
 - Dry and weigh the soil and sediment samples.
 - Analyze the activity of ^{140}Ba in the soil and sediment samples using gamma spectrometry. The 537.3 keV gamma-ray from the decay of its daughter, ^{140}La , is often used for detection.
- Data Analysis:
 - Calculate the total activity of ^{140}Ba lost from the plot by summing the activity in the collected sediment and runoff.
 - Determine the soil erosion rate by relating the amount of ^{140}Ba lost to the initial amount applied and the area of the plot.

Protocol for Tracing Water Movement

This protocol describes a method for tracing the flow of water in a surface water body.

Materials:

- **Barium-140** solution
- Injection pump or direct pouring equipment
- Water sampling bottles
- Scintillation detector or other suitable radiation detector for in-situ or laboratory measurements
- GPS for recording sampling locations
- PPE as described in 3.1

Procedure:

- Tracer Injection:
 - Select an injection point upstream of the area of interest.
 - Introduce a known quantity and activity of the ^{140}Ba solution into the water body. This can be a pulse injection or a continuous release depending on the study objectives.
- Sample Collection:
 - Collect water samples at predefined locations downstream from the injection point at various time intervals.
 - Record the precise time and location of each sample collection.
- Sample Analysis:
 - Measure the ^{140}Ba activity in the water samples using a suitable detection method such as liquid scintillation counting or gamma spectrometry.
- Data Analysis:
 - Create a time-concentration curve for each sampling location.
 - Use the data to calculate the travel time, dispersion, and dilution of the tracer in the water body.

Quantitative Data

The following table summarizes typical detection limits for barium in environmental samples using various analytical techniques. While these are for the element barium, they provide an indication of the sensitivity of the methods that would be used to detect ^{140}Ba .

Analytical Method	Sample Matrix	Sample Detection Limit
Flame Atomic Absorption Spectroscopy (FAAS)	Water	100 µg/L
Graphite Furnace Atomic Absorption Spectroscopy (GFAAS)	Water	2 µg/L
Inductively Coupled Plasma-Atomic Emission Spectroscopy (ICP-AES)	Water	1 µg/L
Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)	Water	0.8 µg/L

Source:[5][6]

Visualizations

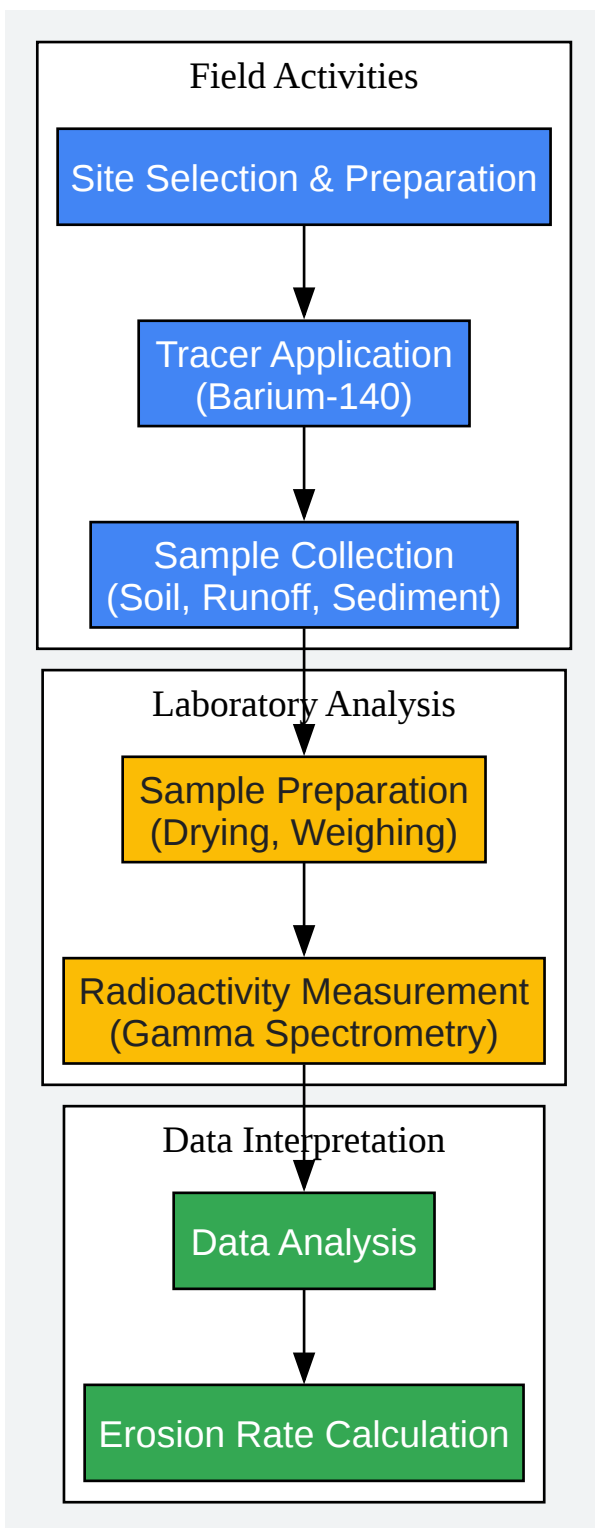
Decay Pathway of Barium-140



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Caption: Decay chain of **Barium-140** to stable Cerium-140.

Experimental Workflow for Soil Erosion Study



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